

Application Notes and Protocols for Oral Administration of 9-PAHSA to Mice

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Compound of Interest

Compound Name: 9-Pahsa

Cat. No.: B593267

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Introduction

9-hydroxy-stearoyl-sphingosine (**9-PAHSA**) is an endogenous lipid with demonstrated anti-diabetic and anti-inflammatory properties. As a member of the fatty acid esters of hydroxy fatty acids (FAHFAs) family, **9-PAHSA** has garnered significant interest for its therapeutic potential in metabolic diseases. This document provides detailed application notes and protocols for the oral administration of **9-PAHSA** to mice, a common preclinical model for studying its efficacy and mechanism of action. The protocols outlined below are compiled from established methodologies in peer-reviewed literature to ensure reproducibility and scientific rigor.

Data Presentation

Quantitative Effects of 9-PAHSA on Metabolic Parameters in Mice

The following tables summarize the quantitative data from various studies on the effects of oral **9-PAHSA** administration on key metabolic parameters in different mouse models.

Table 1: Effect of **9-PAHSA** on Blood Glucose Levels in Diabetic Mouse Models

Mouse Model	9-PAHSA Dose	Treatment Duration	Vehicle	Fasting Blood Glucose (FBG) Change	Reference
db/db	50 mg/kg/day	2 weeks	50% PEG400, 0.5% Tween-80, 49.5% H ₂ O	Significant reduction compared to vehicle	[1]
High-Fat Diet (HFD)	30 mg/kg/day	3 weeks	Not specified	S-9-PAHSA significantly decreased FBG	[2]
HFD	Not specified	Not specified	Not specified	Lowered basal glycemia 30 min post-administration	[3]

Table 2: Effect of **9-PAHSA** on Body Weight in Different Mouse Models

Mouse Model	9-PAHSA Dose	Treatment Duration	Vehicle	Body Weight Change	Reference
Diet-Induced Obese (DIO)	45 mg/kg/day (5- & 9-PAHSA)	Not specified	50% PEG400, 0.5% Tween-80, 49.5% H ₂ O	No significant effect	[4]
High-Fat Diet (HFD)	30 mg/kg/day	3 weeks	Not specified	No significant change	[2]

Experimental Protocols

Protocol 1: Preparation of 9-PAHSA Solution for Oral Gavage

This protocol describes the preparation of a **9-PAHSA** solution using a common and effective vehicle.

Materials:

- **9-PAHSA** powder
- Polyethylene glycol 400 (PEG400)
- Tween-80 (Polysorbate 80)
- Sterile, deionized water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Water bath sonicator

Procedure:

- Calculate the required amounts: Determine the total volume of the dosing solution needed based on the number of mice, their average weight, the desired dose (e.g., 50 mg/kg), and the administration volume (typically 10 mL/kg).
- Prepare the vehicle: In a sterile conical tube, prepare the vehicle by mixing 50% PEG400, 0.5% Tween-80, and 49.5% sterile water (by volume). For example, to make 10 mL of vehicle, combine 5 mL of PEG400, 50 μ L of Tween-80, and 4.95 mL of water.
- Dissolve **9-PAHSA**:
 - Weigh the required amount of **9-PAHSA** powder and add it to the prepared vehicle.

- Vortex the mixture vigorously for 1-2 minutes to initially disperse the powder.
- Place the tube in a water bath sonicator and sonicate for 15-30 minutes, or until the solution is clear and homogenous. Gentle warming (to no more than 37°C) can aid in dissolution but should be used cautiously to avoid degradation of the compound.
- Storage: It is recommended to prepare the dosing solution fresh daily. If short-term storage is necessary, store at 4°C and protect from light. Before administration, bring the solution to room temperature and vortex to ensure homogeneity.

Protocol 2: Oral Gavage Administration of 9-PAHSA to Mice

This protocol details the standard procedure for administering the prepared **9-PAHSA** solution to mice via oral gavage.

Materials:

- Prepared **9-PAHSA** dosing solution
- Appropriately sized gavage needles (e.g., 18-20 gauge, 1.5-inch, ball-tipped for adult mice)
- 1 mL syringes
- Animal scale

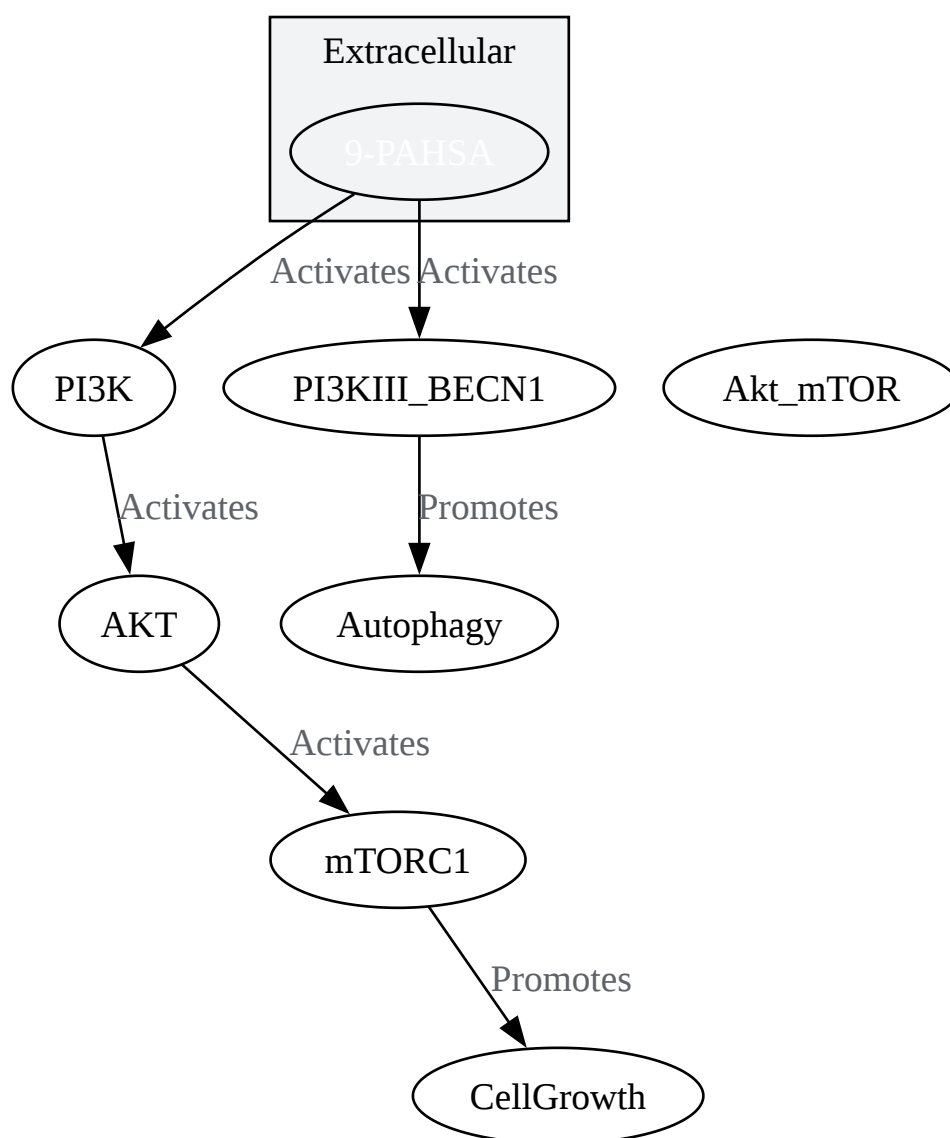
Procedure:

- Animal Handling and Preparation:
 - Allow mice to acclimate to the facility for at least one week before the start of the experiment.
 - Weigh each mouse on the day of dosing to calculate the precise volume of the solution to be administered ($\text{Dose volume (mL)} = (\text{Dose (mg/kg)} \times \text{Body Weight (kg)}) / \text{Concentration (mg/mL)}$). The maximum recommended gavage volume for mice is 10 mL/kg.
- Restraint:

- Gently but firmly restrain the mouse by scruffing the loose skin over the neck and back to immobilize the head.
- Hold the mouse in a vertical position to straighten the esophagus.
- Gavage Needle Insertion:
 - Measure the correct insertion depth by holding the gavage needle alongside the mouse, from the tip of the nose to the last rib. This is the approximate distance to the stomach.
 - Gently insert the ball-tipped gavage needle into the diastema (the gap behind the incisors).
 - Advance the needle slowly and smoothly along the roof of the mouth and down the esophagus. The mouse should swallow as the needle passes. Do not force the needle. If resistance is met, withdraw and re-attempt.
- Administration:
 - Once the needle is at the predetermined depth, slowly depress the syringe plunger to deliver the **9-PAHSA** solution. Administer the solution over 2-3 seconds to prevent regurgitation and aspiration.
- Post-Administration:
 - Gently withdraw the gavage needle along the same path of insertion.
 - Return the mouse to its cage and monitor for any immediate signs of distress, such as difficulty breathing or leakage of the solution from the mouth or nose.
 - Continue to monitor the animals daily for any adverse effects throughout the study period.

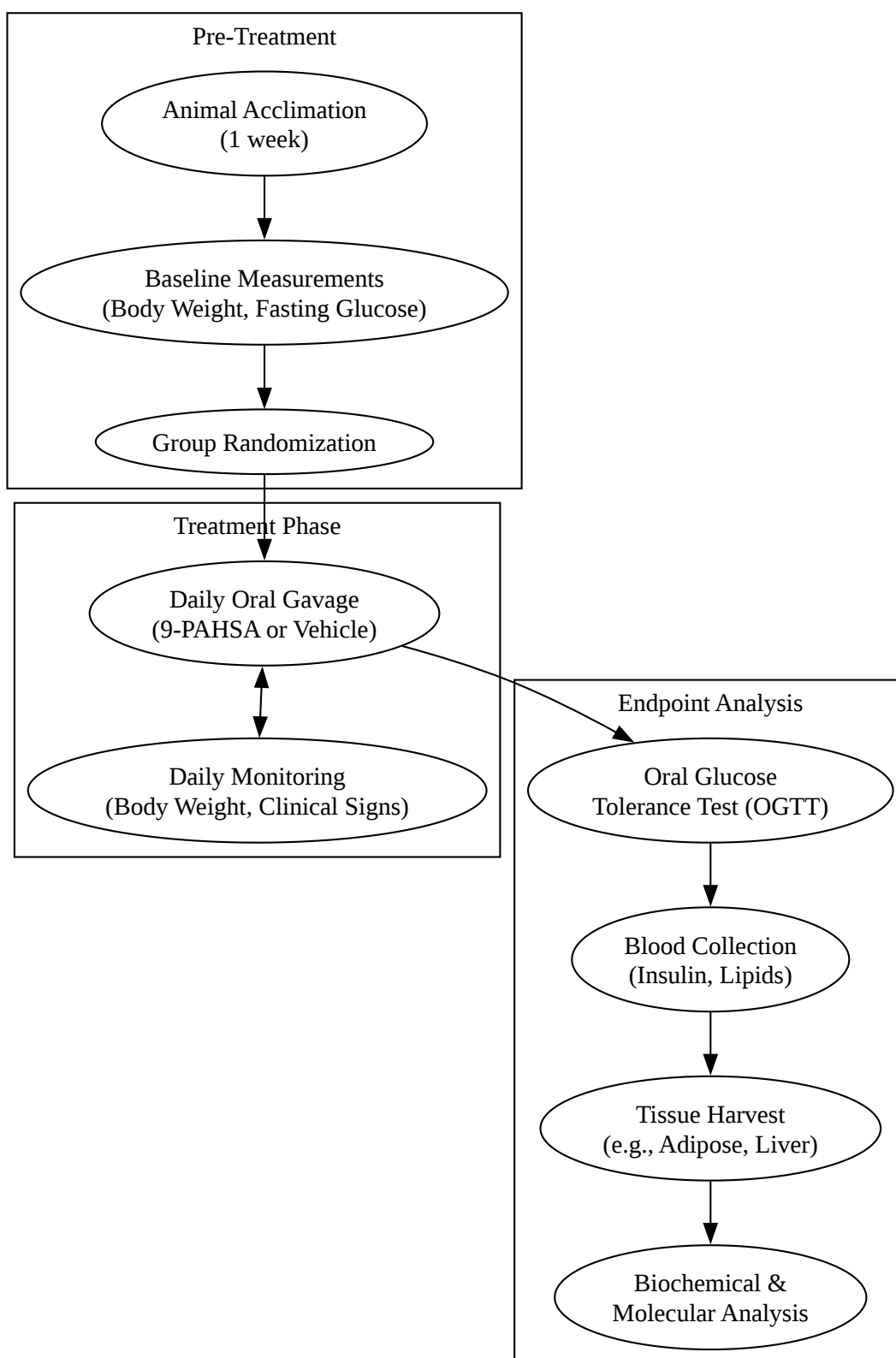
Mandatory Visualizations

Signaling Pathways



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Experimental Workflow



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